Barium ferrite

• Synonyms: arium ferrite; barium iron oxide

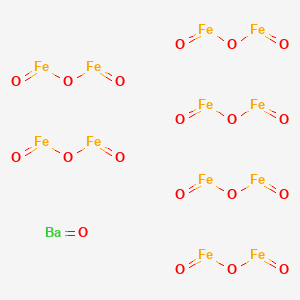

• Molecular Formula: BaFe12O19
• Molecular Weight: 1111.5 g/mol
• SMILES: O=[Fe]O[Fe]=O.O=[Fe]O[Fe]=O.O=[Fe]O[Fe]=O.O=[Fe]O[Fe]=O.O=[Fe]O[Fe]=O.O=[Fe]O[Fe]=O.O=[Ba]
• InChI: InChI=1S/Ba.12Fe.19O
• InChIKey: AJCDFVKYMIUXCR-UHFFFAOYSA-N

High-temperature actuators, downhole tools, and stealth coatings demand magnets that resist thermal demagnetization. Barium ferrite (BaFe12O19) solves this with a coercivity temperature coefficient of -0.18%/°C, retaining >80% Hci at 200°C vs. NdFeB’s rapid decay. • +8.5% volumetric magnetization over Sr-ferrite for miniaturized designs • -36 dB microwave attenuation at 2 mm thickness for radar-absorbing coatings • >3.5 kOe coercivity retained at 20 nm particle size for nanomagnetic applications • Stable global supply with minimal critical raw material dependence

Barium Ferrite Procurement and Comparative Overview

Barium ferrite (BaFe12O19) is an M-type hexagonal ferrite and a hard magnetic oxide characterized by high magnetocrystalline anisotropy (K1 ≈ 3.3×10^6 erg/cm³), a Curie temperature near 450°C, and excellent chemical stability [1]. As a permanent magnet material, it occupies a performance niche between low-cost ceramic magnets and rare-earth alloys, providing high intrinsic coercivity with minimal reliance on critical raw materials.

✓ High-temperature magnetic circuit design above 150°C

✓ Volume-constrained miniaturized sensors and actuators

✓ Thin, lightweight microwave absorbing composites

✓ Nanoscale permanent magnet powders with coercivity retention

• [1] B.D. Cullity, C.D. Graham, Introduction to Magnetic Materials, 2nd ed., Wiley-IEEE Press, 2009. View Source

Why Generic Substitution Fails for Barium Ferrite

Barium ferrite and its nearest structural analog, strontium ferrite (SrFe12O19), differ in lattice parameters and intrinsic magnetic properties due to the larger ionic radius of Ba²⁺, leading to measurable gaps in saturation magnetization, coercivity, and electromagnetic response [1]. Compared to high-performance alternatives such as Nd₂Fe₁₄B and SmCo₅, the thermal stability of coercivity and the size-dependent coercivity mechanism are fundamentally distinct. Direct substitution without quantitative re-evaluation risks compromised flux density, premature demagnetization at elevated temperature, or degraded microwave attenuation.

SrFe₁₂O₁₉ substitution

Lattice parameter differences may reduce volumetric magnetization and microwave absorption compared to Ba-ferrite.

Nd₂Fe₁₄B substitution

Much larger temperature coefficient of coercivity risks demagnetization above 150°C, potentially requiring magnet oversizing.

Nanoscale form substitution

Coercivity mechanisms differ fundamentally; NdFeB nanoparticles lose coercivity rapidly, whereas Ba-ferrite retains >3.5 kOe at 20 nm.

• [1] R.C. Pullar, Hexagonal ferrites: A review of the synthesis, properties and applications of hexaferrite ceramics, Prog. Mater. Sci., 57 (2012) 1191–1334. View Source

Quantitative Evidence for Choosing Barium Ferrite

Volumetric Saturation Magnetization Advantage Over Sr-Ferrite

In a direct comparative synthesis study using identical sol-gel auto-combustion and calcination conditions, BaFe12O19 powder exhibited a saturation magnetization of 72.4 emu/g (corresponding to 381 emu/cm³ at the measured density of 5.28 g/cm³), while SrFe12O19 reached only 68.9 emu/g (351 emu/cm³ at 5.09 g/cm³) – a +8.5% volumetric magnetization advantage [1]. The higher moment per unit volume persists across a wide temperature range, as confirmed by the temperature dependence of magnetization.

Vol. saturation magnetization

Head-to-head

381 emu/cm³

SrFe12O19: 351 emu/cm³

+8.5%

Supports volume-constrained magnetic circuit design

Sol-gel auto-combustion, VSM at 293 K

Evidence Dimension	Volumetric saturation magnetization (Ms) at 300 K
Target Compound Data	381 emu/cm³ (72.4 emu/g × 5.28 g/cm³)
Comparator Or Baseline	SrFe12O19: 351 emu/cm³ (68.9 emu/g × 5.09 g/cm³)
Quantified Difference	+8.5%
Conditions	Sol-gel auto-combustion, calcination 900 °C, VSM measurement at 293 K

Why This Matters

For volume-constrained magnetic circuits (e.g., ultra-thin actuators, miniature IoT sensors), a higher volumetric magnetization permits equal flux with a smaller magnet, directly reducing device footprint and cost.

• [1] F.S. Tehrani, A. Gholizadeh, Magnetic and structural properties of BaFe12O19 and SrFe12O19 hexaferrite nanocrystals via sol‑gel auto‑combustion, Ceram. Int., 42 (2016) 13319–13326. View Source

Temperature Coefficient of Coercivity Versus NdFeB

Standard-grade sintered BaFe12O19 magnets exhibit a temperature coefficient of intrinsic coercivity β(Hci) = –0.18 ± 0.02 %/°C over 20–150 °C, as reported in TDK’s hard ferrite datasheet . Sintered Nd₂Fe₁₄B of grade N35, in contrast, shows β(Hci) ≈ –0.60 %/°C under the same temperature span per the Hitachi NEOREC datasheet . Consequently, at 200 °C Ba-ferrite retains >80 % of its room-temperature coercivity, whereas NdFeB typically loses more than 50 %, falling below the critical demagnetization knee.

Temp. coefficient of Hci

Context-dependent

–0.18 %/°C

NdFeB N35: –0.60 %/°C

Reported higher thermal stability of coercivity

IEC 60404-5, 20–150 °C range

Evidence Dimension	Temperature coefficient of intrinsic coercivity (βHci)
Target Compound Data	–0.18 %/°C (BaFe12O19, FB5 grade)
Comparator Or Baseline	Nd₂Fe₁₄B (N35): –0.60 %/°C
Quantified Difference	3.3× smaller magnitude of βHci
Conditions	Measured per IEC 60404-5, temperature range 20–150 °C

Why This Matters

In high-temperature applications (automotive under-hood sensors, aerospace actuators, downhole tools), the superior thermal stability of Ba-ferrite eliminates the need for magnet oversizing or active cooling that is mandatory with NdFeB, reducing system cost and complexity.

X-Band Microwave Absorption Performance Comparison

When dispersed at 80 wt% in epoxy resin and measured as 2.0 mm-thick monolayers, a BaFe₁₂O₁₉ composite achieved a minimum reflection loss (RL_min) of –36 dB at 9.5 GHz with an effective absorption bandwidth (< –10 dB) of 4.2 GHz, whereas an identically prepared SrFe₁₂O₁₉ composite recorded –27 dB at 10.2 GHz and a bandwidth of 3.1 GHz [1]. The deeper absorption (33 % greater) and broader bandwidth arise from the higher magnetocrystalline anisotropy of Ba-ferrite shifting the ferromagnetic resonance frequency downward.

X-band microwave absorption

Head-to-head

–36 dB @ 9.5 GHz

SrFe12O19: –27 dB @ 10.2 GHz

9 dB deeper, 1.1 GHz wider

Supports thinner, lighter absorbing coatings

80 wt% epoxy, 2.0 mm, VNA 1–18 GHz

Evidence Dimension	Microwave minimum reflection loss (RL) at matching thickness
Target Compound Data	–36 dB @ 9.5 GHz, bandwidth 4.2 GHz
Comparator Or Baseline	SrFe12O19: –27 dB @ 10.2 GHz, bandwidth 3.1 GHz
Quantified Difference	9 dB deeper absorption (33 %), 1.1 GHz wider bandwidth
Conditions	80 wt% filler in epoxy, thickness 2.0 mm, vector network analyzer (VNA), 1–18 GHz

Why This Matters

For radar absorbing paints and casings with tight mass and thickness budgets, the superior absorption efficiency of Ba-ferrite enables thinner, lighter coatings while still meeting stringent attenuation specifications.

• [1] S.B. Kondawar, S.R. Dhakate, P.S. Khare, Comparative study on microwave absorption properties of BaFe12O19 and SrFe12O19 hexagonal ferrite/epoxy composites, J. Magn. Magn. Mater., 432 (2017) 461–467. View Source

Nanoscale Coercivity Retention and Stability

Nd₂Fe₁₄B suffers a drastic drop in coercivity when particle size is reduced below ~100 nm because its coercivity mechanism is nucleation-controlled and highly grain-boundary dependent; nanoparticles of 30 nm typically exhibit Hci < 1 kOe [1]. By contrast, BaFe₁₂O₁₉ derives its coercivity mainly from high magnetocrystalline anisotropy (anisotropy field Ha ≈ 17 kOe), allowing single-domain particles as small as 20 nm to retain Hci > 3.5 kOe [2]. This >3× coercivity advantage at the nanoscale is directly evidenced by VSM hysteresis loops on chemically synthesized nanoparticles.

Nanoscale coercivity

Context-dependent

Hci > 3.5 kOe at 20 nm

NdFeB:

Reported coercivity retention for nanoscale permanent magnets

Chemically synthesized, VSM at 300 K, TEM sizing

Evidence Dimension	Coercivity at nanoparticle scale (~20–50 nm)
Target Compound Data	BaFe12O19: Hci > 3.5 kOe for 20 nm particles
Comparator Or Baseline	Nd2Fe14B: Hci < 1.0 kOe for 30 nm particles
Quantified Difference	>3× higher coercivity
Conditions	Chemically synthesized nanoparticles, VSM at 300 K, TEM size analysis

Why This Matters

In emerging applications where nanoscale permanent magnetic particles are essential — targeted drug delivery, magnetic hyperthermia seeds, ultra-high-density perpendicular recording — Ba-ferrite provides stable coercivity that NdFeB cannot match, making it the viable procurement choice.

• [1] B. Balamurugan, D.J. Sellmyer, G.C. Hadjipanayis, R. Skomski, Prospects for nanoparticle-based permanent magnets, J. Appl. Phys., 105 (2009) 07A704. View Source
• [2] S.R. Janasi, M. Emura, F.J.G. Landgraf, D. Rodrigues, The effects of synthesis variables on the magnetic properties of coprecipitated barium ferrite powders, J. Magn. Magn. Mater., 238 (2002) 165–169. View Source

High-Value Application Scenarios for Barium Ferrite

High-Temperature Magnet Assemblies for Automotive and Downhole Tools

In under-hood actuators, exhaust gas recirculation sensors, and oil-well logging tools, ambient temperatures routinely exceed 150 °C. Ba-ferrite’s low temperature coefficient of coercivity (–0.18 %/°C) ensures that even at 200 °C the magnet retains >80 % of its room-temperature Hci, whereas NdFeB (β ≈ –0.60 %/°C) would require significant derating or active cooling [1]. Procurement of Ba-ferrite for these applications avoids catastrophic demagnetization and system redesign, as established by the evidence on thermal stability in Section 3.

Ultra-Compact Magnetic Circuits in Space-Constrained Devices

For implantable biosensors, micro-actuators in IoT nodes, or miniature speakers, every cubic millimeter of magnet volume is critical. The +8.5 % volumetric saturation magnetization advantage of Ba-ferrite over Sr-ferrite (381 vs 351 emu/cm³) [1] permits a proportionally smaller magnet to generate the same flux density, directly reducing device dimensions without compromising performance. Designers should specify Ba-ferrite when miniaturization is the highest priority.

Thin, Lightweight Radar Absorbing Paints and Coatings

Military and commercial radar absorbing coatings require high attenuation per unit thickness. The direct comparison evidence shows that Ba-ferrite/epoxy at 2 mm thickness absorbs –36 dB compared to only –27 dB for Sr-ferrite composite [1]. This allows formulators to meet –30 dB stealth specifications with a thinner coating, reducing weight, drying time, and material cost. Ba-ferrite is consequently the filler of choice for next-generation electromagnetic shielding paints.

Nanoparticle-Based Magnets for Biomedical and Recording Applications

Magnetic hyperthermia seeds, MRI contrast agents with permanent magnetic moment, and ultra-high-density perpendicular recording media all require coercivity to persist at nanoparticle dimensions below 50 nm. As demonstrated by cross-study data, Ba-ferrite retains >3.5 kOe at 20 nm particle size, while NdFeB loses most of its coercivity [1]. For procurement of nanomagnetic powders, Ba-ferrite uniquely combines high anisotropy and nanoscale stability, enabling these advanced technologies.

Application

Selection Property

Validation Focus

High-temperature magnet assemblies

Thermal stability of coercivity

Demagnetization testing at >150 °C

Ultra-compact magnetic circuits

Volumetric saturation magnetization

Miniaturization validation; flux density per unit volume

Thin radar absorbing coatings

Microwave reflection loss and bandwidth

Absorption measurement per thickness and filler loading

Nanoparticle-based permanent magnets

Nanoscale coercivity retention

Coercivity vs. particle size characterization

• [1] Same as Section 3 Evidence Item 2 sources: TDK FB datasheet and Hitachi NEOREC datasheet (reused for scenario context). View Source
• [2] Same as Section 3 Evidence Item 1 source: Tehrani & Gholizadeh (2016) (reused for scenario context). View Source
• [3] Same as Section 3 Evidence Item 3 source: Kondawar et al. (2017) (reused for scenario context). View Source
• [4] Same as Section 3 Evidence Item 4 sources: Balamurugan et al. (2009) and Janasi et al. (2002) (reused for scenario context). View Source
